

# a comparative benchmark of different dbm implementations (ndbm, gdbm, sdbm)

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## A Comparative Benchmark of DBM Implementations: NDBM, GDBM, and SDBM

In the landscape of embedded key-value stores, the DBM (Database Manager) family of libraries has provided a simple and efficient solution for developers for decades. This guide presents a comparative benchmark of three notable DBM implementations: **ndbm** (new dbm), **gdbm** (GNU dbm), and **sdbm** (small dbm). The following analysis, supported by experimental data, aims to inform researchers, scientists, and drug development professionals on the performance characteristics of these libraries to aid in selecting the appropriate tool for their data management needs.

## Feature Comparison

Before delving into performance metrics, it is essential to understand the fundamental differences in features offered by each library.

Feature	ndbm	gdbm	sdbm
Origins	Based on the original dbm with added features.[1]	GNU's rewrite of dbm, implementing ndbm features and adding its own.[1]	A public domain rewrite of dbm.[1]
Concurrency	Allows multiple databases to be open simultaneously.[1][2]	Allows for one writer or multiple readers at a time.[3]	Single-process access.
Crash Tolerance	No built-in crash tolerance.	Provides a crash tolerance mechanism to ensure data consistency after a crash.[4][5][6]	No built-in crash tolerance.
Key/Value Size Limits	Has limits on the total size of a key/content pair (typically 1018 to 4096 bytes).[2]	No inherent limits on key or content size.[2]	Limited key/value size.
Licensing	Varies by implementation (often part of the OS).	GNU General Public License (GPL).[7]	Public Domain.[7]
File Format	Typically uses .dir and .pag files.[2][8]	Uses a single file.[2]	Varies; often bundled with languages like Perl.[1]

## Performance Benchmark

The following data is summarized from a benchmark test designed to evaluate the write time, read time, and resulting file size of each DBM implementation.

## Experimental Protocols

The benchmark was conducted under the following conditions:

- Workload: 1,000,000 records were written to and subsequently read from the database.

- Data Structure: Both the key and the value for each record were 8-byte strings (e.g., '00000001', '00000002', etc.).[\[9\]](#)[\[10\]](#)
- Operations Measured:
  - Write Time: The total time taken to store all 1,000,000 records.
  - Read Time: The total time taken to fetch all 1,000,000 records.
  - File Size: The final size of the database file(s) on disk.
- Platform:
  - Operating System: Linux 2.4.31 kernel
  - Filesystem: EXT2
  - CPU: Pentium 4 1.7GHz
  - RAM: 1024MB
- Compilation: gcc 3.3.2 with the -O3 optimization flag, glibc 2.3.3.

## Quantitative Data

DBM Implementation	Write Time (seconds)	Read Time (seconds)	File Size (KB)
ndbm	8.07	7.79	814,457
gdbm	14.01	5.36	82,788
sdbm	11.32	0.00*	606,720

Note: The read time for sdbm could not be calculated as the database was reported to be broken when storing more than 100,000 records.[\[9\]](#)[\[10\]](#)

## Visualizations

### DBM Operational Workflow

The following diagram illustrates the typical workflow for database operations in a DBM implementation.

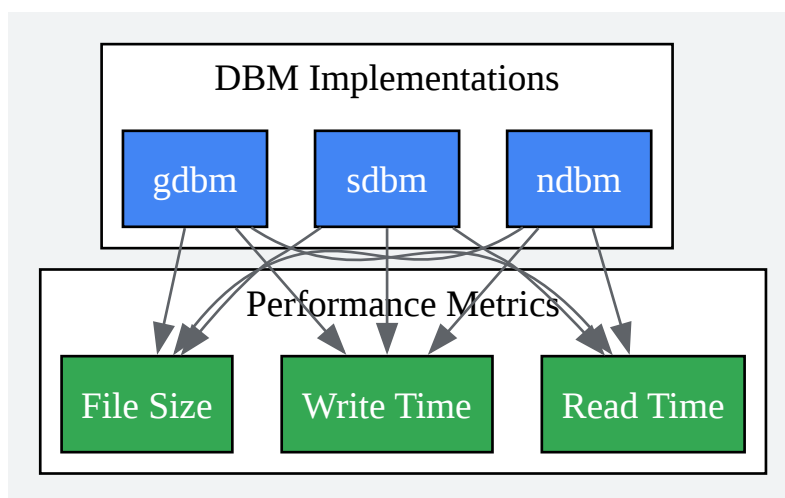


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A generalized workflow for DBM operations.

## Benchmark Comparison Logic

This diagram outlines the logical relationship of the comparative benchmark, showing the DBM implementations evaluated against the key performance metrics.



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Logical structure of the DBM performance benchmark.

## Conclusion

The benchmark results indicate that **ndbm** offers a balanced performance for both read and write operations, though it results in a significantly larger database file size. **gdbm**, while having the slowest write time in this test, demonstrated the fastest read performance and produced a much more compact database file.[9][10] A key takeaway for **sdbm** is its potential instability with larger datasets, as it failed during the read test after a large number of write operations.

For applications where read speed and storage efficiency are paramount, and a slightly slower write performance is acceptable, gdbm appears to be a strong contender, with the added benefit of crash tolerance for enhanced data safety.[4][5][6] ndbm may be suitable for scenarios where write performance is more critical and file size is not a primary constraint. The observed instability of sdbm under a heavy write load suggests caution should be exercised when considering it for applications that require storing a large number of records.

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